

Application Notes & Protocols: Extraction of Catharanthine from Catharanthus roseus Leaves

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Compound of Interest

Compound Name: Catharanthine Tartrate

Cat. No.: B10818320

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Introduction

Catharanthus roseus, commonly known as the Madagascar periwinkle, is a plant species of significant medicinal importance due to its production of terpenoid indole alkaloids (TIAs), including the anticancer agents vinblastine and vincristine. Catharanthine is a key monomeric TIA found in the leaves of C. roseus and serves as a crucial precursor for the semi-synthesis of vinblastine and its analogues. The efficient extraction of catharanthine from the plant material is a critical step for the pharmaceutical industry. These application notes provide detailed protocols for various methods of catharanthine extraction, catering to researchers, scientists, and professionals in drug development. The described methods range from conventional solvent extraction to more advanced techniques like supercritical fluid extraction, ultrasound-assisted extraction, and microwave-assisted extraction.

Quantitative Data Summary

The efficiency of catharanthine extraction is highly dependent on the methodology and the parameters employed. The following tables summarize quantitative data from various studies, offering a comparative overview of different extraction techniques.

Table 1: Comparison of Different Extraction Methods for Catharanthine

Extraction Method	Solvent/Modifier	Temperature (°C)	Pressure (bar)	Time	Catharanthine Yield/Recovery	Reference
Supercritical Fluid Extraction (SFE)	CO ₂ with 6.6 vol% Methanol	80	250	40 min	100% Recovery	[1]
Ultrasound-Assisted Extraction (UAE) with Ionic Liquid	[Amim]Br aqueous solution	Not specified	-	0.5 - 4 h	High Efficiency	[2] [3] [4]
Solid-Liquid Extraction with Sonication	0.5 M H ₂ SO ₄ and Methanol (3:1 v/v)	Not specified	-	3 h	Not specified for catharanthine alone	[1]
Homogenate Extraction	0.15% H ₂ SO ₄ and 50% Methanol	Not specified	-	7.5 min (3 cycles)	Higher than UAE, warm immersion, and hot reflux	
Negative-Pressure Cavitation Extraction (NPCE)	80% Ethanol	Not specified	-0.075 MPa	30 min (3 cycles)	0.2843 mg/g DW	
Microwave-Assisted Extraction (MAE)	80% Ethanol	Not specified	-	2 min	Higher than heat reflux and ultrasonic extraction	

Table 2: Supercritical Fluid Extraction (SFE) Parameters for Indole Alkaloids

Pressure (bar)	Temperature (°C)	Modifier (Methanol vol%)	Dynamic Extraction Time (min)	Key Alkaloids Extracted
200 - 400	40 - 80	2.2 - 6.6	20 - 60	Catharanthine, Vindoline, Vinblastine, Vincristine
150	40	-	10 h	Vindoline and Catharanthine
300	35	-	Not specified	Vindoline and Catharanthine (11.2 wt%)

Experimental Protocols

This section provides detailed step-by-step protocols for the extraction of catharanthine from dried *Catharanthus roseus* leaves.

Protocol 1: Supercritical Fluid Extraction (SFE)

Supercritical fluid extraction is a green technology that utilizes a supercritical fluid, most commonly carbon dioxide, as the extraction solvent. This method offers high selectivity and efficiency.

Materials and Equipment:

- Dried and powdered *Catharanthus roseus* leaves (200-300 mesh)
- Supercritical Fluid Extraction system with an extraction vessel, pumps, and a collection system
- Supercritical grade carbon dioxide
- Methanol (HPLC grade) as a modifier

- High-Performance Liquid Chromatography (HPLC) system for analysis

Procedure:

- Sample Preparation: Dry the *Catharanthus roseus* leaves at 60°C for 24 hours and grind them to a fine powder (200-300 mesh) to increase the surface area for extraction.
- SFE System Setup:
 - Load the powdered leaf material (e.g., 25 g) into the extraction vessel of the SFE system.
 - Set the system parameters as follows:
 - Pressure: 250 bar
 - Temperature: 80°C
 - Modifier: 6.6 vol% methanol in CO₂
 - CO₂ flow rate: 3 mL/min
- Extraction:
 - Pressurize the system with CO₂ to the desired pressure.
 - Introduce the methanol modifier into the CO₂ stream at the specified concentration.
 - Perform a dynamic extraction for 40 minutes.
- Collection:
 - Depressurize the CO₂ stream after it exits the extraction vessel, causing the catharanthine to precipitate in the collection vessel.
 - The extract is evaporated to dryness under nitrogen and the residue is dissolved in methanol for analysis.
- Analysis:

- Quantify the catharanthine content in the extract using a validated HPLC method.

Protocol 2: Ultrasound-Assisted Extraction (UAE)

Ultrasound-assisted extraction utilizes the energy of ultrasonic waves to enhance the extraction process by disrupting cell walls and increasing mass transfer.

Materials and Equipment:

- Dried and powdered *Catharanthus roseus* leaves
- Ultrasonic bath or probe sonicator
- Extraction solvent: 0.1 M Hydrochloric acid solution
- Petroleum ether
- Centrifuge
- Filtration apparatus

Procedure:

- Sample Preparation: Weigh 1.0 g of dried and powdered *Catharanthus roseus* leaves.
- Extraction:
 - Place the powdered leaves in a flask with 100 mL of 0.1 M hydrochloric acid solution.
 - Place the flask in an ultrasonic bath and sonicate for 30 minutes.
 - Separate the mixture by centrifugation at 2000 rpm for 10 minutes.
 - Collect the supernatant and re-extract the sediment with an additional 100 mL of 0.1 M HCl for another 30 minutes.
- Purification:
 - Combine the supernatants from both extractions and filter.

- Extract the combined filtrate with 200 mL of petroleum ether to remove chlorophyll and other lipophilic compounds. The aqueous layer contains the protonated alkaloids.
- Further Processing (Optional - Alkaloid Precipitation):
 - To precipitate the alkaloids, an alkaline solution of embonic acid can be added to the acidic extract to form water-insoluble alkaloid-embonate complexes.
- Analysis:
 - Analyze the catharanthine content in the purified extract using HPLC.

Protocol 3: Microwave-Assisted Extraction (MAE)

Microwave-assisted extraction uses microwave energy to heat the solvent and plant material, leading to a rapid extraction process.

Materials and Equipment:

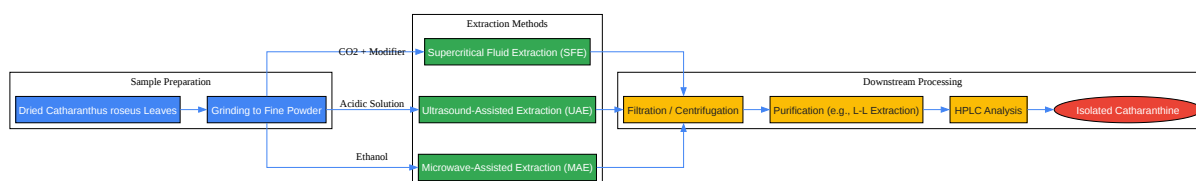
- Dried and powdered *Catharanthus roseus* leaves
- Microwave extraction system
- Extraction solvent: 80% Ethanol
- Filtration apparatus

Procedure:

- Sample Preparation: Place a known amount of dried, powdered *C. roseus* leaves into the microwave extraction vessel.
- Extraction:
 - Add the extraction solvent (80% ethanol) at a solid-to-liquid ratio of 1:20 (g/mL).
 - For optimal results, pre-soak the material for 1 hour.
 - Apply microwave irradiation at a low power setting for 2 minutes.

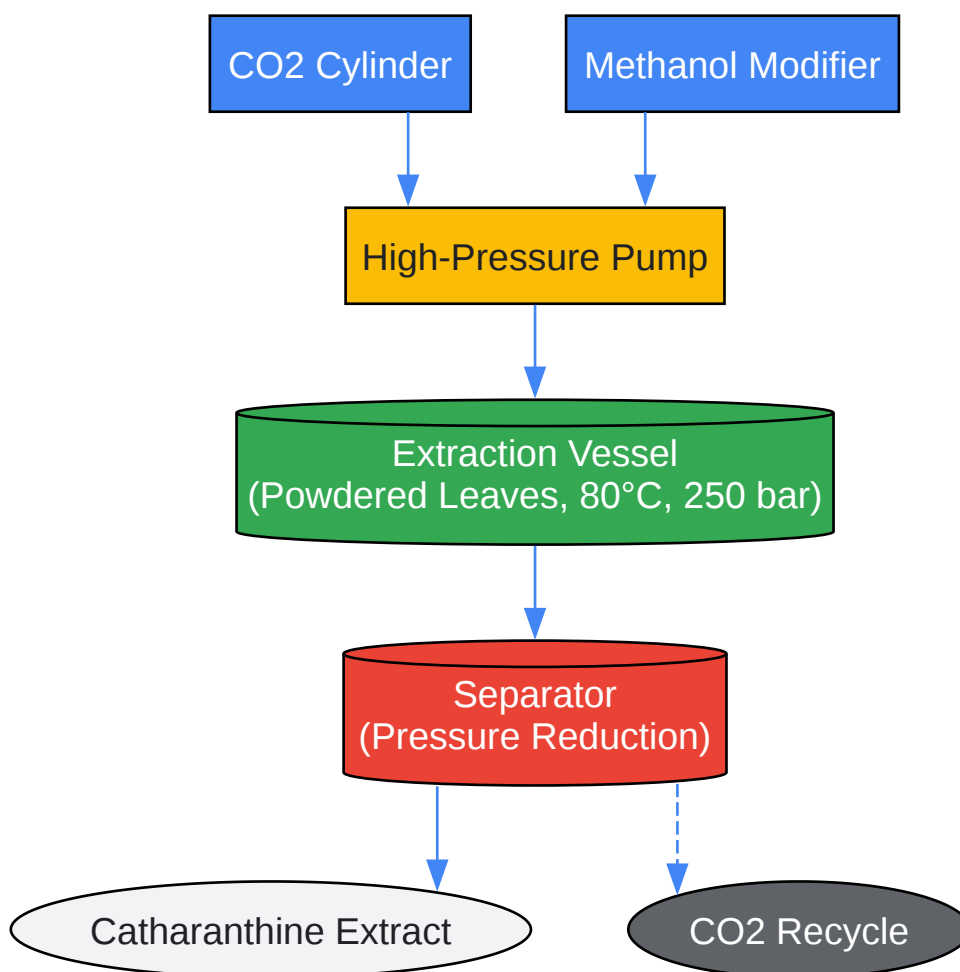
- Collection and Analysis:
 - After extraction, cool the vessel and filter the extract to separate the solid residue.
 - Analyze the filtrate for catharanthine content using HPLC.

Diagrams



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Caption: General workflow for the extraction of catharanthine.



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Caption: Schematic of the Supercritical Fluid Extraction process.

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